

Molecular weight and formula of Ethyl 2-(2-bromophenyl)acetate

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Compound of Interest

Compound Name: **Ethyl 2-(2-bromophenyl)acetate**

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An In-depth Technical Guide to Ethyl 2-(2-bromophenyl)acetate

This guide provides a comprehensive overview of **Ethyl 2-(2-bromophenyl)acetate**, a key intermediate in organic synthesis. It is intended for researchers, scientists, and professionals in drug development and other fields of chemical research. This document outlines the compound's chemical properties, a detailed synthesis protocol, and its primary applications.

Physicochemical Properties

Ethyl 2-(2-bromophenyl)acetate is a substituted benzene derivative with the chemical formula $C_{10}H_{11}BrO_2$.^{[1][2]} Its molecular structure consists of a phenyl ring substituted with a bromine atom at the ortho position, and an ethyl acetate group.

Table 1: Physicochemical Data for **Ethyl 2-(2-bromophenyl)acetate**

Property	Value
Molecular Formula	C ₁₀ H ₁₁ BrO ₂
Molecular Weight	243.10 g/mol [1] [3]
CAS Number	2178-24-7 [1] [2] [3] [4]
Appearance	White powder [2]
Purity	≥98% [4]
SMILES	CCOC(=O)CC1=CC=CC=C1Br [1]
InChI Key	MZQXAVZPEZUJIJ-UHFFFAOYSA-N [4]

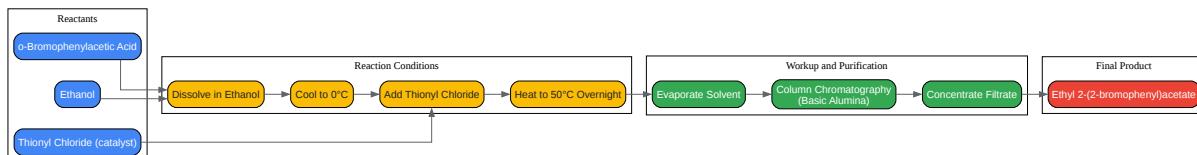
Synthesis of Ethyl 2-(2-bromophenyl)acetate

A common method for the synthesis of **Ethyl 2-(2-bromophenyl)acetate** is the Fischer esterification of 2-bromophenylacetic acid with ethanol in the presence of an acid catalyst.

Experimental Protocol:

A general method for the synthesis involves dissolving 3 grams (13.8 mmol) of o-bromophenylacetic acid in 10 mL of ethanol.[\[1\]](#) The solution is then cooled to 0°C.[\[1\]](#) While stirring, 1.6 mL (22 mmol) of thionyl chloride is added dropwise.[\[1\]](#) After the addition is complete, the reaction mixture is gradually heated to 50°C and maintained at this temperature overnight.[\[1\]](#)

Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed by evaporation under reduced pressure.[\[1\]](#) The resulting residue is mixed with ethyl acetate and purified by filtration through a 6-gram column of basic alumina.[\[1\]](#) The filtrate is then concentrated under reduced pressure to yield **Ethyl 2-(2-bromophenyl)acetate**.[\[1\]](#) This method has a reported yield of 89%.[\[1\]](#)

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Synthesis workflow for **Ethyl 2-(2-bromophenyl)acetate**.

Applications

Ethyl 2-(2-bromophenyl)acetate is primarily utilized as a versatile building block in organic synthesis.[2][5] Its utility stems from the presence of multiple reactive sites that allow for a variety of chemical transformations. It serves as a precursor for the synthesis of more complex molecules, making it a valuable intermediate in the development of new compounds in the pharmaceutical and chemical industries. It is considered a useful research chemical.[1]

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